

A Technical Guide to the Safety and Handling of 2-Phenylazocane

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Compound of Interest

Compound Name: 2-Phenylazocane

Cat. No.: B15273238

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Disclaimer: Specific safety and toxicological data for **2-Phenylazocane** (CAS No. 1379168-02-1) is not readily available in the public domain. This guide is based on an assessment of its structural components, namely the azocane ring and the phenyl group, to provide a framework for safe handling in a research and development setting. It is imperative that this compound is handled only by trained professionals with a thorough understanding of chemical safety protocols.

Introduction

2-Phenylazocane is a substituted heterocyclic amine with the molecular formula $C_{13}H_{19}N$ [1]. As a derivative of azocane, a seven-membered saturated heterocycle containing nitrogen, and featuring a phenyl substituent, its chemical and toxicological properties are likely to be influenced by both moieties. This document outlines the potential hazards, recommended handling procedures, and emergency protocols based on the known characteristics of these structural components.

Hazard Identification and Classification

Due to the absence of specific data for **2-Phenylazocane**, a precautionary approach to hazard classification is warranted. The known hazards of its parent compound, azocane, and related phenyl derivatives suggest that **2-Phenylazocane** should be treated as a potentially hazardous substance.

Based on the GHS classification for azocane, **2-Phenylazocane** should be presumed to be:

- Flammable: The parent compound, azocane, is a flammable liquid[2].
- Corrosive: Azocane is known to cause severe skin burns and eye damage[2].
- Toxic: Phenyl derivatives, such as phenol and aniline, are known to be acutely toxic and can cause chemical burns[3][4].

Physical and Chemical Properties

Quantitative physical and chemical data for **2-Phenylazocane** are limited. The following table summarizes the available information for the parent compound, azocane.

Property	Value (for Azocane)
Molecular Formula	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol [2]
Appearance	Liquid[5]
GHS Hazard Codes	H226 (Flammable liquid and vapor), H314 (Causes severe skin burns and eye damage)[2]

Toxicological Information

Specific toxicological data for **2-Phenylazocane** is unavailable. However, the toxicology of related compounds provides a basis for a conservative risk assessment. Substituted cathinones, which are derivatives of phenethylamines, are known to act as central nervous system stimulants[6]. While the structure of **2-Phenylazocane** is different, the presence of the phenyl group attached to a nitrogen-containing ring suggests the potential for biological activity.

Aniline and its derivatives are toxic, and aniline itself is classified as an aromatic amine[4]. Aromatic amines are a class of chemicals known for potential toxicity. Phenol is also acutely toxic[3]. Therefore, it is prudent to assume that **2-Phenylazocane** may be toxic if ingested, inhaled, or absorbed through the skin.

Occupational Exposure Limits

There are no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **2-Phenylazocane**. In the absence of such limits, exposure should be minimized to the lowest reasonably achievable level.

Experimental Protocol: Handling a Novel Chemical Compound

The following is a general protocol for handling a novel chemical entity like **2-Phenylazocane**, for which full hazard data is not available.

6.1. Risk Assessment

- **Literature Review:** Conduct a thorough search for any available data on the compound and structurally similar molecules.
- **Hazard Evaluation:** Based on the structural components (azocane, phenyl group), assume the compound is flammable, corrosive, and toxic.
- **Exposure Control Plan:** Determine the necessary engineering controls (fume hood), personal protective equipment (PPE), and administrative controls for the planned experiment.

6.2. Engineering Controls

- All manipulations of **2-Phenylazocane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

6.3. Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile or neoprene). Change gloves immediately if contaminated.
- **Respiratory Protection:** For situations with a higher risk of aerosol generation where a fume hood is not sufficient, a respirator may be required. Consult with a safety professional for

proper selection.

6.4. Handling and Storage

- Store **2-Phenylazocane** in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents[7]. The recommended storage temperature is 2-8°C[1].
- Keep containers tightly closed.
- Avoid contact with skin, eyes, and clothing[7].
- Wash hands thoroughly after handling.

6.5. Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.

Emergency Procedures

7.1. In Case of Inhalation

- Move the individual to fresh air.
- If breathing is difficult, administer oxygen.
- Seek immediate medical attention.

7.2. In Case of Skin Contact

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek immediate medical attention.

7.3. In Case of Eye Contact

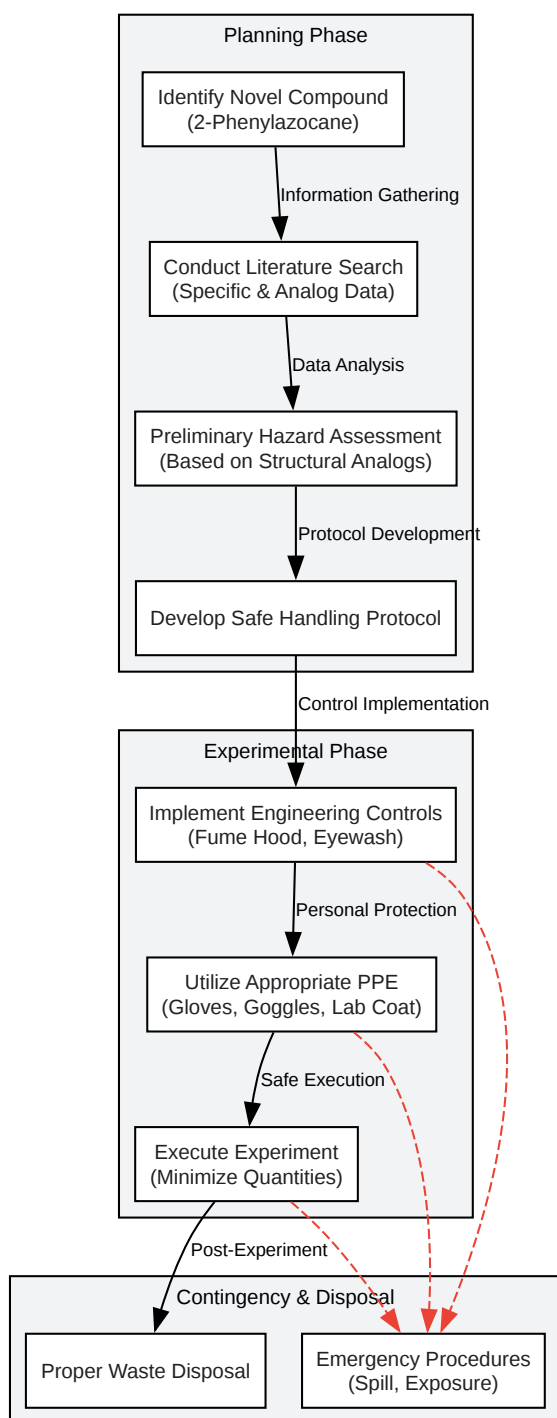
- Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

7.4. In Case of Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.
- Seek immediate medical attention.

Visualizations

Diagram 1: Risk Assessment and Handling Workflow for Novel Chemicals



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Caption: A workflow for the risk assessment and safe handling of novel chemical compounds.

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